

Essential Guide to the Proper Disposal of PD 174265

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Compound of Interest

Compound Name: PD 174265

Cat. No.: B15615081

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides a detailed, step-by-step procedure for the proper disposal of **PD 174265**, a potent EGFR tyrosine kinase inhibitor. Adherence to these protocols is critical for laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier of **PD 174265** and your institution's Environmental Health and Safety (EHS) department. The following are general best-practice precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including double nitrile gloves, safety goggles, and a lab coat.
- **Ventilation:** All handling of solid **PD 174265** and its concentrated solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- **Avoid Contamination:** Prevent the compound from coming into contact with skin, eyes, and clothing. In case of contact, rinse the affected area immediately with copious amounts of water.

PD 174265 Properties

The following table summarizes key quantitative data for **PD 174265**.

Property	Value
Molecular Formula	C ₁₇ H ₁₅ BrN ₄ O
Molecular Weight	371.2 g/mol
CAS Number	216163-53-0
IC ₅₀ for EGFR Kinase	0.45 nM
Solubility in DMSO	10 mg/mL
Storage Temperature	-20°C

Step-by-Step Disposal Procedure

The proper disposal of **PD 174265** involves careful segregation of waste streams. Never mix chemical waste with regular trash.

Properly segregate waste at the point of generation.

- Solid Waste:
 - Unused or Expired Compound: The original container with any remaining solid **PD 174265** must be disposed of as hazardous chemical waste.
 - Contaminated Materials: All disposable items that have come into direct contact with **PD 174265**, such as pipette tips, tubes, vials, gloves, and bench paper, are to be collected as solid chemical waste.
- Liquid Waste:
 - Contaminated Solutions: All solutions containing **PD 174265**, including stock solutions (e.g., in DMSO), cell culture media, and assay buffers, must be collected as liquid chemical waste.

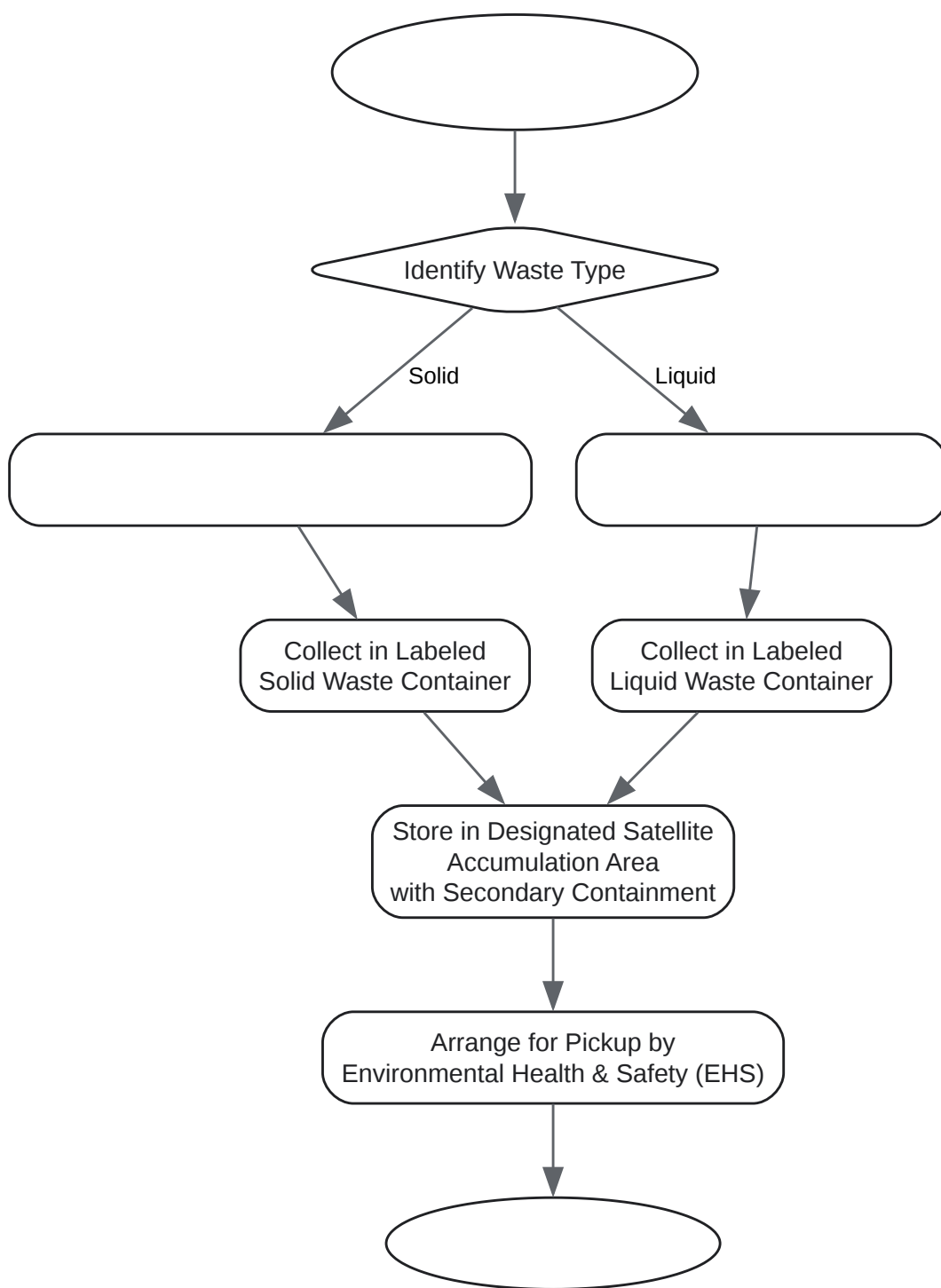
- Solvent Compatibility: Use separate, compatible, and clearly labeled waste containers for halogenated and non-halogenated solvent waste streams.
- Containers: Use only approved, leak-proof, and chemically resistant containers for waste collection.
- Labeling: Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**PD 174265**". Also, indicate the solvent and approximate concentration. Follow your institution's specific labeling requirements.
- Store sealed hazardous waste containers in a designated and well-ventilated satellite accumulation area within the laboratory.
- This area should have secondary containment to mitigate any potential leaks.
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Follow their specific procedures for waste pickup requests. Do not attempt to dispose of **PD 174265** down the drain or in regular solid waste.

Experimental Protocols

The disposal procedures outlined above are based on general best practices for potent small molecule kinase inhibitors. Specific experimental protocols that generate waste containing **PD 174265** should incorporate these waste disposal steps directly into the workflow to ensure continuous safety and compliance.

Visualizing the Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **PD 174265**.



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Caption: Logical workflow for the safe disposal of **PD 174265** waste.

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